

# Application Notes and Protocols for 3-Methoxybut-1-yne in Organic Synthesis

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## Compound of Interest

Compound Name: 3-Methoxybut-1-yne

Cat. No.: B1653657

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These application notes provide an overview of the reactivity of **3-Methoxybut-1-yne**, a versatile building block in organic synthesis. The following sections detail its application in transition-metal-catalyzed cycloaddition reactions for the synthesis of highly substituted pyridines and other heterocyclic structures. Detailed experimental protocols, quantitative data for representative reactions, and visualizations of the proposed reaction mechanisms are provided to facilitate the application of this reagent in research and development settings.

## Rhodium-Catalyzed [2+2+2] Cycloaddition for the Synthesis of Substituted Pyridines

The rhodium-catalyzed [2+2+2] cycloaddition of alkynes with  $\alpha,\beta$ -unsaturated ketimines offers a powerful and atom-economical method for the synthesis of highly substituted pyridine derivatives. This transformation is believed to proceed through a C-H activation, electrocyclization, and subsequent aromatization sequence. **3-Methoxybut-1-yne** can serve as a competent alkyne component in this reaction, leading to the formation of pyridines with a methoxyethyl substituent.

## Proposed Reaction Mechanism

The catalytic cycle is initiated by the coordination of the rhodium(I) catalyst to the  $\alpha,\beta$ -unsaturated ketimine. Subsequent oxidative addition into the C-H bond of the imine generates a rhodacyclic intermediate. Coordination and insertion of the alkyne, **3-methoxybut-1-yne**, into

the rhodium-carbon bond forms a larger metallacycle. Reductive elimination then furnishes the dihydropyridine product, which can then be oxidized to the corresponding pyridine, regenerating the active rhodium catalyst.

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